

1-Isopropyl-4-(4-hydroxyphenyl)piperazine

molecular weight and formula

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Compound of Interest

Compound Name: 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

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An In-depth Technical Guide on 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

This guide provides essential physicochemical data for **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a structured format for clarity and ease of use.

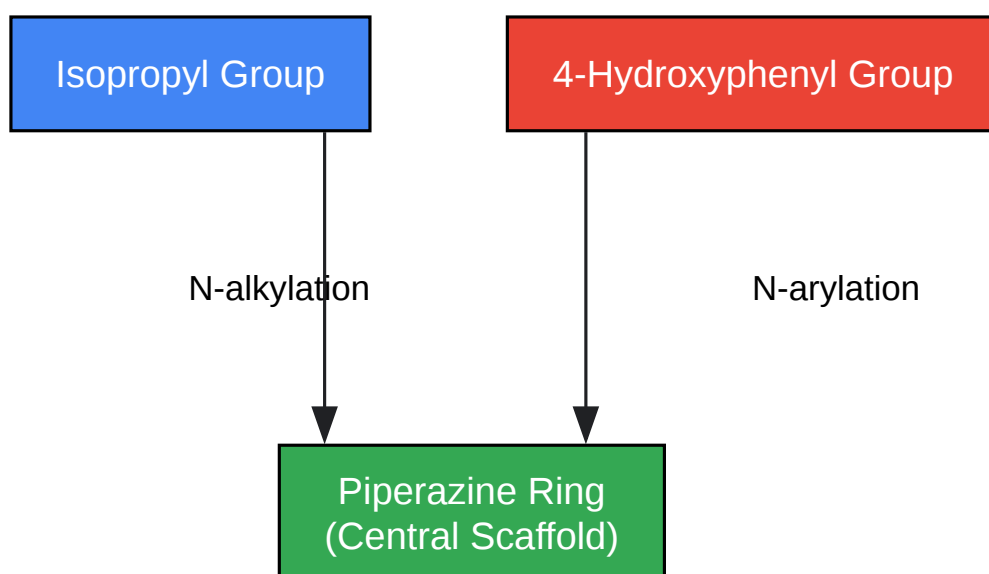
Physicochemical Properties

The fundamental molecular characteristics of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** are summarized below. This data is critical for experimental design, analytical method development, and chemical synthesis.

Parameter	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ N ₂ O	[1][2][3]
Molecular Weight	220.31 g/mol	[1][2][3][4]
CAS Number	67914-97-0	[1][2][4]
Synonyms	4-(4-Isopropylpiperazin-1-yl)phenol, 4-[4-(1-Methylethyl)-1-piperazinyl]phenol	[3]

Structural Relationship

The molecular structure of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** consists of three primary moieties linked together. The central piperazine ring serves as a scaffold, connecting an isopropyl group at one nitrogen atom and a 4-hydroxyphenyl group at the other. This arrangement is key to its chemical properties and interactions.



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Conceptual connectivity of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**.

Experimental Protocols: Synthesis Overview

The synthesis of this compound is often achieved via N-alkylation or N-arylation reactions. A common laboratory-scale method is the reductive alkylation of 1-(4-hydroxyphenyl)piperazine with acetone in the presence of a reducing agent.[4] An alternative industrial approach involves the reaction between 1-isopropylpiperazine and 4-chlorophenol under basic conditions at

elevated temperatures.[4] The selection of a specific protocol depends on factors such as scale, available precursors, and desired purity.

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